

Technical Guide: Physicochemical Properties of 4-Nitro-N,N-diphenylaniline

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Compound of Interest

Compound Name: 4-Nitro-N,N-diphenylaniline

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Introduction

4-Nitro-N,N-diphenylaniline, also known as 4-Nitrotriphenylamine, is a substituted aromatic amine with the chemical formula $C_{18}H_{14}N_2O_2$. It presents as a bright yellow crystalline solid.^[1] This guide provides a focused examination of its key physical properties, namely the melting and boiling points, supported by standardized experimental protocols for their determination. Understanding these fundamental thermal characteristics is critical for its application in synthesis, materials science, and pharmaceutical development, ensuring proper handling, reaction condition setting, and purity assessment.

Physical and Chemical Properties

The core thermal properties of **4-Nitro-N,N-diphenylaniline** (CAS Number: 4316-57-8) are summarized below. These values are essential benchmarks for sample identification and purity verification.

Property	Value	Notes
Melting Point	141-143 °C	The temperature range over which the solid-to-liquid phase transition occurs.
Boiling Point	452.6 °C (Predicted)	Predicted value at standard atmospheric pressure (760 mmHg). High-temperature boiling may be accompanied by thermal decomposition.[2]
Molecular Weight	290.32 g/mol	-
Appearance	Bright yellow crystalline solid	-[1]

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to chemical analysis. The following sections detail the standard methodologies for these measurements.

Melting Point Determination (Capillary Method)

The capillary method is the most common and pharmacopeia-recognized technique for accurately determining the melting point of a solid crystalline substance.[3]

Apparatus:

- Melting point apparatus (e.g., Thiele tube with heating oil or digital instrument)
- Thermometer (calibrated)
- Glass capillary tubes (one end sealed)
- Mortar and pestle
- Sample of **4-Nitro-N,N-diphenylaniline** (dried)

Procedure:

- **Sample Preparation:** Ensure the **4-Nitro-N,N-diphenylaniline** sample is completely dry to avoid depression of the melting point.[4] Grind the crystalline solid into a fine powder using a mortar and pestle.[4]
- **Capillary Loading:** Gently tap the open end of a capillary tube into the powdered sample, forcing a small amount of the substance into the tube. Invert the tube and tap its sealed bottom on a hard surface to compact the powder into a dense column of 2-4 mm in height at the bottom.[5]
- **Apparatus Setup:** Attach the capillary tube to the thermometer, ensuring the sample is level with the middle of the thermometer's mercury bulb.[5] Insert the assembly into the heating bath of the melting point apparatus.
- **Initial (Rough) Determination:** Heat the apparatus rapidly (e.g., 4-5 °C per minute) to get an approximate melting temperature.[5] This provides a target range for the precise measurement.
- **Accurate Determination:** Allow the apparatus to cool to at least 20 °C below the rough melting point.[5] Begin heating again, but slow the rate to 1-2 °C per minute once the temperature is about 15 °C below the expected melting point.[4][5]
- **Observation and Recording:** Record two temperatures:
 - **T₁ (Onset of Melting):** The temperature when the first drop of liquid appears in the sample. [5]
 - **T₂ (Complete Melting):** The temperature at which the last solid crystal disappears, and the sample is a clear liquid.[4]
- **Reporting:** The melting point is reported as the range from T₁ to T₂. For a pure substance, this range is typically narrow (0.5-1.0 °C).

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[6] For high-boiling point solids like **4-Nitro-N,N-diphenylaniline**, the

substance must first be melted to perform this measurement. It is critical to note that compounds with nitro functional groups may decompose at high temperatures.[7][8][9]

Apparatus:

- Thiele tube filled with a high-boiling point liquid (e.g., mineral oil)
- Thermometer
- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)

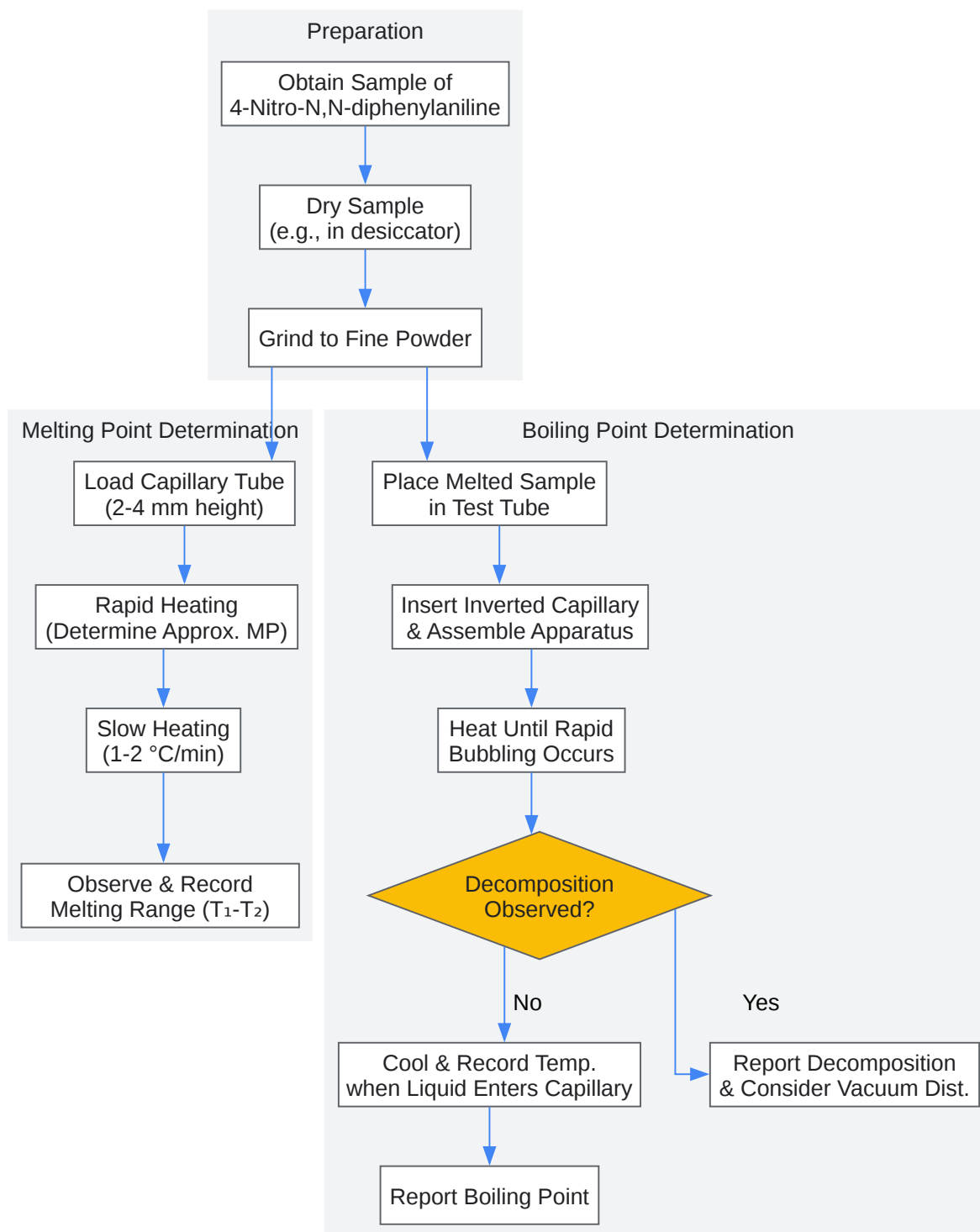
Procedure:

- **Sample Preparation:** Place a small amount (a few milliliters after melting) of **4-Nitro-N,N-diphenylaniline** into the small test tube.
- **Capillary Insertion:** Place the capillary tube into the test tube with its open end down.
- **Apparatus Assembly:** Attach the test tube to the thermometer. Immerse the assembly in the Thiele tube, ensuring the sample is below the oil level but the open top of the test tube is above it.
- **Heating:** Gently heat the side arm of the Thiele tube with a small flame.[6] Convection currents will ensure uniform temperature distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip.[10][11] This indicates the temperature is just above the boiling point.
- **Recording:** Remove the heat source. The bubbling will slow and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[6][10] Record this temperature.

- **Note on Decomposition:** If the sample darkens significantly or produces fumes before a steady stream of bubbles is observed, thermal decomposition is likely occurring. In such cases, determining the boiling point at reduced pressure (vacuum distillation) is recommended to lower the required temperature.

Experimental Workflow Visualization

The logical flow for determining the thermal properties of a solid organic compound is depicted below.



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Caption: Workflow for Thermal Analysis of **4-Nitro-N,N-diphenylaniline**.

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